

# Boc-Asp(OtBu)-ONp CAS number and molecular weight

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## Compound of Interest

Compound Name: Boc-Asp(OtBu)-ONp

Cat. No.: B558375

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## Technical Guide: Boc-Asp(OtBu)-ONp

This guide provides an in-depth overview of N- $\alpha$ -tert-Butoxycarbonyl-L-aspartic acid  $\beta$ -tert-butyl-p-nitrophenyl ester, commonly abbreviated as **Boc-Asp(OtBu)-ONp**, a key reagent in peptide synthesis and drug development.

## Physicochemical Properties

The fundamental physicochemical properties of **Boc-Asp(OtBu)-ONp** are summarized below.

Property	Value	Reference
CAS Number	29365-05-7	[1][2]
Molecular Weight	410.42 g/mol	[1]
Molecular Formula	C <sub>19</sub> H <sub>26</sub> N <sub>2</sub> O <sub>8</sub>	[1]

## Application in Peptide Synthesis

**Boc-Asp(OtBu)-ONp** serves as a crucial building block in solid-phase peptide synthesis (SPPS), specifically for the introduction of a protected aspartic acid residue into a peptide sequence. The Boc (tert-butoxycarbonyl) group protects the  $\alpha$ -amino group, while the OtBu (tert-butyl) group protects the side-chain carboxyl group. The ONp (p-nitrophenyl) ester is an

activated ester that facilitates the coupling reaction with the free amino group of the growing peptide chain.

A generalized workflow for the incorporation of **Boc-Asp(OtBu)-ONp** in Boc-SPPS is outlined below. This process involves the deprotection of the N-terminal Boc group of the resin-bound peptide, followed by the coupling of the activated amino acid.



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Boc-SPPS cycle for incorporating Asp(OtBu).

## Experimental Protocol: General Coupling Procedure

The following is a generalized experimental protocol for the coupling of **Boc-Asp(OtBu)-ONp** in solid-phase peptide synthesis. Note that specific conditions such as reaction times and equivalents of reagents may need to be optimized based on the specific peptide sequence and resin.

Materials:

- Peptide-resin with a free N-terminal amino group
- **Boc-Asp(OtBu)-ONp**
- Dimethylformamide (DMF), peptide synthesis grade
- Dichloromethane (DCM), peptide synthesis grade
- Trifluoroacetic acid (TFA)
- N,N-Diisopropylethylamine (DIEA)

Procedure:

- Resin Swelling: The peptide-resin is swelled in DMF for 30 minutes.
- Boc Deprotection: The N-terminal Boc protecting group is removed by treating the resin with a solution of 25-50% TFA in DCM for 30 minutes.
- Washing: The resin is washed sequentially with DCM, isopropanol, and DMF to remove residual TFA and byproducts.
- Neutralization: The resin is neutralized with a solution of 5-10% DIEA in DMF to free the N-terminal amine.
- Coupling: A solution of **Boc-Asp(OtBu)-ONp** (typically 2-4 equivalents relative to the resin substitution) in DMF is added to the resin. The reaction is allowed to proceed for 2-12 hours. The progress of the coupling reaction can be monitored using a qualitative ninhydrin test.
- Washing: Upon completion of the coupling reaction, the resin is washed thoroughly with DMF and DCM to remove excess reagents and byproducts.
- The cycle of deprotection and coupling is repeated for the subsequent amino acids in the desired peptide sequence.

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## References

- 1. BOC-ASP(OTBU)-ONP | 29365-05-7 [chemicalbook.com]
- 2. BOC-ASP(OTBU)-ONP CAS#: 29365-05-7 [m.chemicalbook.com]
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